

An In-depth Technical Guide to the Safe Handling of cis-2-Pentene

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Compound of Interest

Compound Name: **cis-2-Pentene**

Cat. No.: **B165939**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety precautions and handling protocols for **cis-2-Pentene**, a highly flammable and reactive hydrocarbon. The information is intended to support laboratory research and development activities by ensuring the safe use and management of this chemical.

Chemical and Physical Properties

cis-2-Pentene is a colorless liquid with a disagreeable hydrocarbon-like odor.[\[1\]](#)[\[2\]](#) It is important to be familiar with its physical and chemical properties to handle it safely.

Property	Value	Source(s)
Molecular Formula	C5H10	[3]
Molecular Weight	70.13 g/mol	[3]
CAS Number	627-20-3	[3]
Boiling Point	37-38 °C (lit.)	[3]
Melting Point	-180 °C (lit.)	[3]
Flash Point	-27 °C (-16.6 °F)	[4]
Density	0.65 g/mL at 25 °C (lit.)	[3]
Vapor Pressure	8.17 psi (20 °C)	[3]
Water Solubility	Insoluble or difficult to mix	[5]
Appearance	Colorless liquid	[2]
Odor	Disagreeable, hydrocarbon-like	[1][2]

Hazard Identification and Classification

cis-2-Pentene is classified as a highly flammable liquid and vapor.[5] It poses a significant fire hazard and can form explosive mixtures with air.[5] While it is not classified for acute toxicity (oral, dermal, or inhalation), skin corrosion/irritation, or serious eye damage/irritation based on available data, it may cause irritation to the eyes, respiratory system, and skin.[5][6] Ingestion may cause lung damage.[6]

GHS Hazard Statements:

- H225: Highly flammable liquid and vapour.[5]
- H315: Causes skin irritation.[7]
- H319: Causes serious eye irritation.[7]
- H335: May cause respiratory irritation.[7]

- H304: May be fatal if swallowed and enters airways.[[7](#)]

Safe Handling and Storage

Engineering Controls

- Work with **cis-2-pentene** should be conducted in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.[[8](#)]
- Use explosion-proof electrical, ventilating, and lighting equipment.[[5](#)]
- Ground and bond containers and receiving equipment to prevent static discharge, which can be an ignition source.[[5](#)]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[[5](#)]
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.[[5](#)][[8](#)]
- Respiratory Protection: If ventilation is inadequate, use a suitable respiratory protective device.[[5](#)] For high concentrations, a self-contained breathing apparatus (SCBA) may be necessary.[[9](#)]

General Handling Precautions

- Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[[5](#)]
- Take precautionary measures against static discharges.[[6](#)]
- Avoid contact with skin and eyes.[[8](#)]
- Avoid breathing vapors or mist.[[7](#)]
- Wash hands thoroughly after handling and before breaks.[[5](#)]

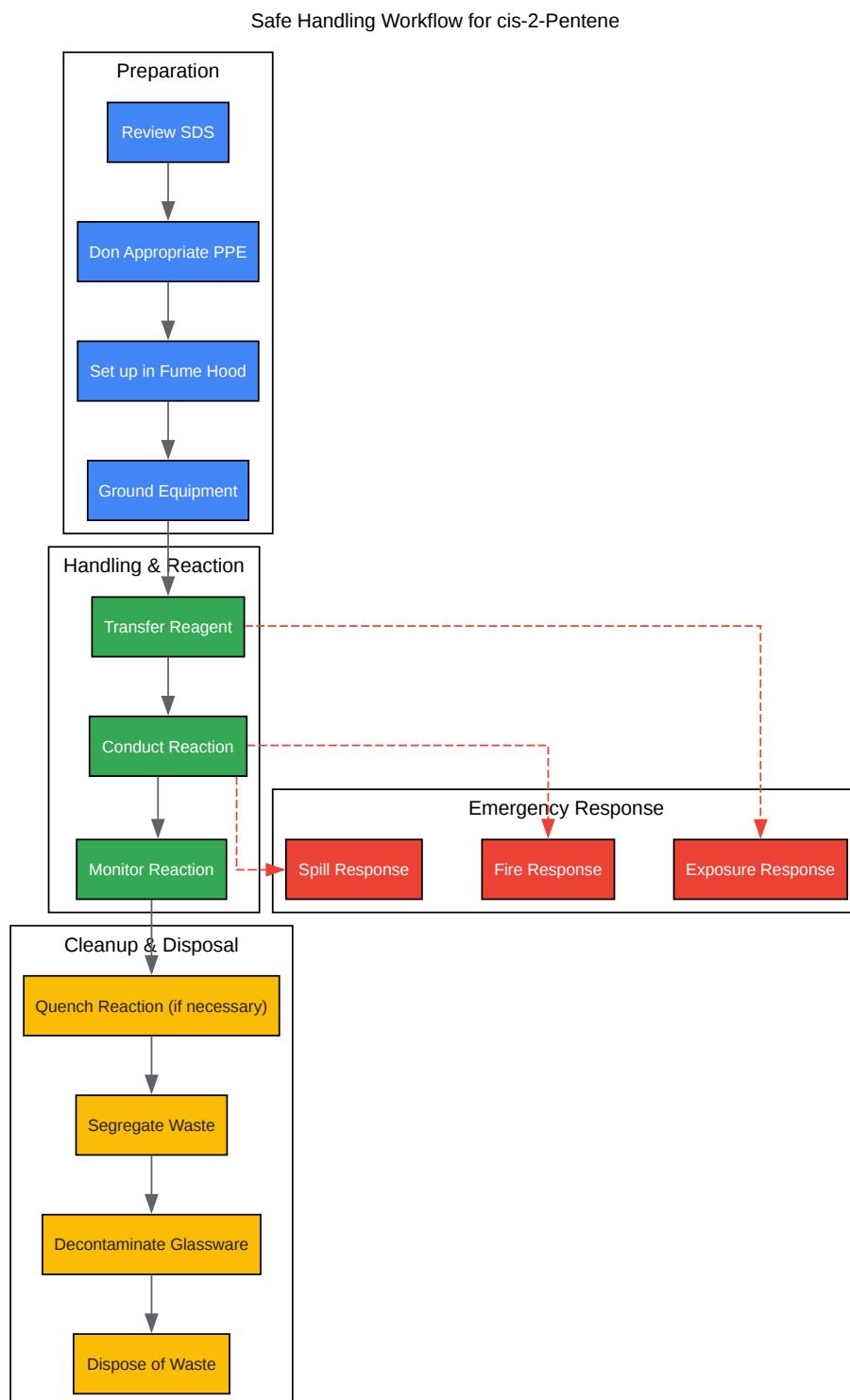
Storage

- Store in a cool, dry, and well-ventilated area in a tightly sealed container.[8]
- Store away from incompatible materials, particularly strong oxidizing agents.[1]
- Keep in a flammables storage cabinet.

Experimental Protocols and Workflows

General Workflow for Handling **cis-2-Pentene**

The following diagram illustrates a general workflow for the safe handling of **cis-2-pentene** in a laboratory setting.



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Caption: General workflow for handling **cis-2-Pentene**.

Experimental Example: Olefin Metathesis

cis-2-Pentene can be used as a substrate in olefin metathesis reactions. These reactions are typically catalyzed by transition metal complexes and should be carried out under an inert atmosphere (e.g., nitrogen or argon) due to the sensitivity of the catalysts to air and moisture.

Methodology:

- Glassware Preparation: All glassware should be oven-dried and cooled under a stream of inert gas before use.
- Solvent and Reagent Preparation: If a solvent is used, it should be anhydrous. **cis-2-Pentene** should be handled under an inert atmosphere.
- Reaction Setup: Assemble the reaction apparatus (e.g., a Schlenk flask with a condenser) in a fume hood. The system should be purged with an inert gas.
- Reagent Addition: The catalyst is added to the reaction flask, followed by the solvent (if any) and then **cis-2-Pentene** via a syringe or cannula.
- Reaction Monitoring: The reaction progress can be monitored by techniques such as gas chromatography (GC) or nuclear magnetic resonance (NMR) spectroscopy by taking aliquots from the reaction mixture at regular intervals.
- Reaction Quenching: Once the reaction is complete, it is quenched by the addition of an appropriate reagent (e.g., ethyl vinyl ether for Grubbs' catalysts). The quenching procedure should be performed cautiously, especially for large-scale reactions.
- Work-up and Purification: The product mixture is then worked up to remove the catalyst and any byproducts. This may involve filtration through silica gel or celite, followed by distillation or chromatography to isolate the desired product.

Experimental Example: Hydrogenation

The hydrogenation of **cis-2-pentene** to pentane is another common reaction. This is typically carried out using a heterogeneous catalyst such as palladium on carbon (Pd/C) or platinum on carbon (Pt/C) under a hydrogen atmosphere.

Methodology:

- **Reaction Setup:** A pressure vessel (e.g., a Parr shaker or a flask with a balloon of hydrogen) is required. The vessel is charged with **cis-2-pentene**, a solvent (if necessary, though solvent-free is possible), and the catalyst.
- **Inerting the System:** The reaction vessel is purged several times with an inert gas (e.g., nitrogen or argon) to remove air, and then with hydrogen.
- **Reaction Conditions:** The vessel is pressurized with hydrogen to the desired pressure and may be heated or stirred to facilitate the reaction.
- **Reaction Monitoring:** The reaction progress is monitored by the uptake of hydrogen or by analyzing aliquots using GC.
- **Reaction Completion and Work-up:** Once the reaction is complete, the hydrogen pressure is carefully released, and the system is purged with an inert gas. The catalyst is removed by filtration through a pad of celite. The filtrate, containing the product (pentane), can be purified by distillation if necessary.

Emergency Procedures

First Aid Measures

Exposure Route	First Aid Procedure	Source(s)
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek medical attention.	[5][10]
Skin Contact	Remove contaminated clothing. Wash the affected area with soap and water. If irritation persists, seek medical attention.	[5][10]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.	[5][10]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.	[5][7]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.[5]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.[5]
- Specific Hazards: The vapor is heavier than air and may travel a considerable distance to an ignition source and flash back. Containers may explode when heated.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[9]

Accidental Release Measures

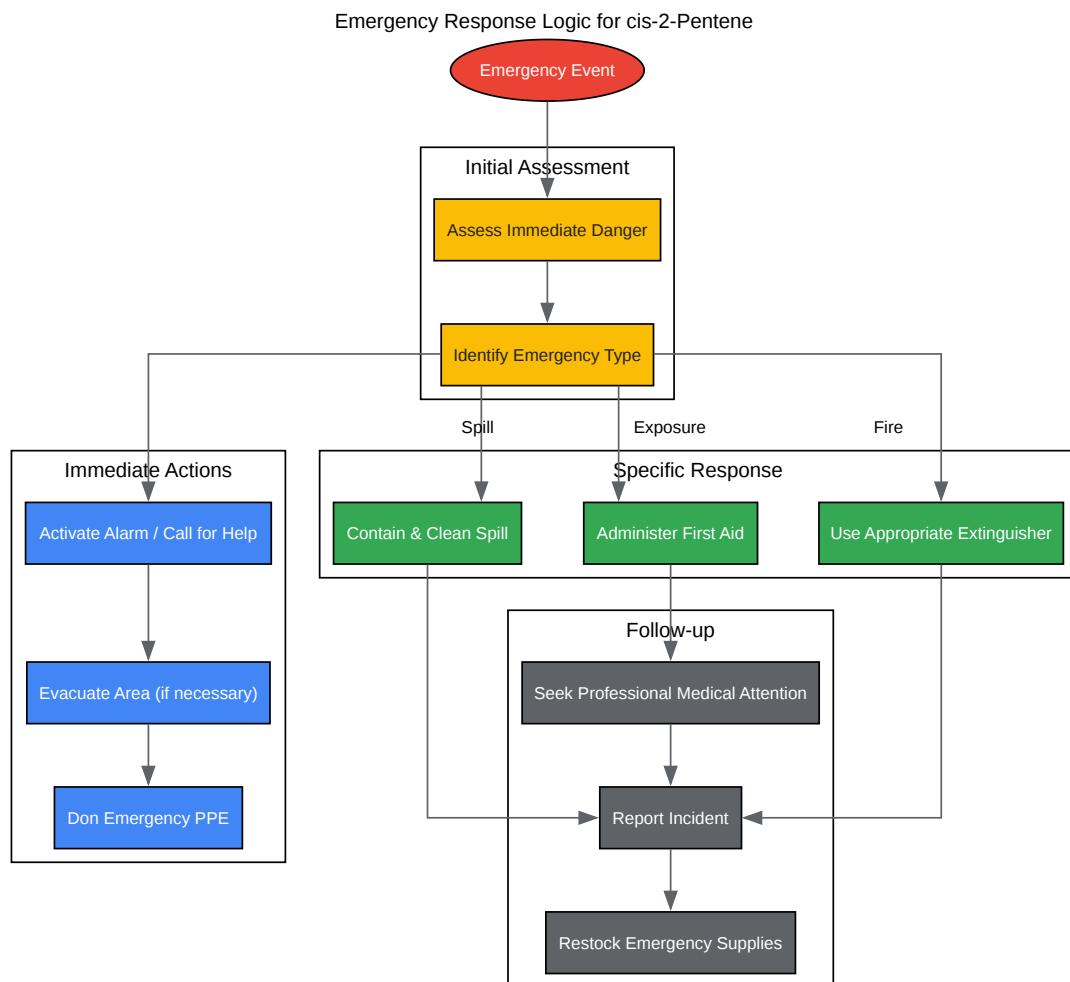
- Personal Precautions: Evacuate unnecessary personnel. Eliminate all ignition sources. Wear appropriate personal protective equipment.[5]
- Environmental Precautions: Prevent the spill from entering drains, sewers, or waterways.[5]
- Containment and Clean-up: Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable, labeled container for disposal.[11]

Disposal Considerations

- Waste Disposal: Dispose of **cis-2-pentene** and any contaminated materials in accordance with local, state, and federal regulations.[5] It should be treated as hazardous waste.
- Container Disposal: Empty containers may retain product residues and should be handled as hazardous. Do not reuse empty containers.

Logical Relationships in Emergency Response

The following diagram illustrates the logical steps to be taken in an emergency involving **cis-2-pentene**.

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Caption: Emergency response logic for **cis-2-Pentene**.

This guide is intended to provide a framework for the safe handling of **cis-2-pentene**. It is not a substitute for a thorough risk assessment, which should be conducted for any specific experimental procedure. Always consult the most recent Safety Data Sheet (SDS) for the most up-to-date information.

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